

Optimizing N-Formyl tranexamic acid stability in aqueous solutions

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Compound of Interest

Compound Name: *N-Formyl tranexamic acid*

Cat. No.: *B15293070*

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Technical Support Center: N-Formyl Tranexamic Acid

Disclaimer: The following stability information is primarily based on studies conducted on the parent compound, tranexamic acid (TXA). While **N-Formyl tranexamic acid** is expected to have a generally similar stability profile, it is highly recommended that users perform their own stability studies for their specific formulations and storage conditions.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **N-Formyl tranexamic acid** aqueous solutions?

Based on the stability of tranexamic acid, aqueous solutions of **N-Formyl tranexamic acid** are expected to be stable at room temperature (around 22°C) and under refrigeration (4°C) for extended periods when protected from light.^{[1][2]} One study on tranexamic acid in 0.9% sodium chloride solution showed that it maintained at least 98% of its initial potency for 90 days at both room and refrigerated temperatures.^[1] For long-term storage, refrigeration is generally recommended. Avoid freezing **N-Formyl tranexamic acid** solutions in glass containers, as this can cause the containers to crack.^{[2][3]}

Q2: How does pH affect the stability of **N-Formyl tranexamic acid** in aqueous solutions?

While specific data for **N-Formyl tranexamic acid** is not readily available, forced degradation studies on tranexamic acid have shown it to be very stable under both acidic (0.1 N HCl) and basic (0.1 N NaOH) conditions.[4] However, significant degradation of tranexamic acid has been observed in the presence of strong oxidizing agents like 0.5% sodium hypochlorite (Dakin's solution).[5][6] It is therefore advisable to avoid highly oxidative environments.

Q3: Is **N-Formyl tranexamic acid** sensitive to light?

Photolytic degradation has been identified as a significant degradation pathway for tranexamic acid.[7] Therefore, it is crucial to protect aqueous solutions of **N-Formyl tranexamic acid** from light during storage and handling to prevent potential degradation.

Q4: Can I mix **N-Formyl tranexamic acid** solutions with other substances?

Caution should be exercised when mixing **N-Formyl tranexamic acid** solutions with other agents. Tranexamic acid has been shown to be incompatible with solutions containing penicillin.[8] It is also known to degrade significantly in the presence of 0.5% sodium hypochlorite.[5][6] However, it has been found to be stable when mixed with 0.1% chlorhexidine gluconate, 10% povidone-iodine, and hydrogen peroxide solutions.[5][6] Compatibility studies are always recommended before mixing **N-Formyl tranexamic acid** with other substances.

Troubleshooting Guides

Issue 1: Unexpected Degradation of **N-Formyl Tranexamic Acid** in Solution

Potential Cause	Troubleshooting Step
Photodegradation	Store solutions in amber vials or protect them from light. Minimize exposure to ambient light during experiments.
Presence of Oxidizing Agents	Ensure all glassware is thoroughly cleaned and that no residual oxidizing agents are present. Avoid using solutions containing strong oxidizers like sodium hypochlorite.
Incompatible Excipients	If formulating with other excipients, perform a compatibility study to ensure they do not promote degradation.
Incorrect pH	Although tranexamic acid is stable across a range of pH values, extreme pH conditions combined with other stressors could potentially lead to degradation. Verify the pH of your solution.

Issue 2: Precipitation Observed in **N-Formyl Tranexamic Acid** Solution

Potential Cause	Troubleshooting Step
Low Temperature Storage	If precipitation occurs upon removal from refrigerated storage, allow the solution to equilibrate to room temperature and gently agitate to redissolve the precipitate.
Supersaturated Solution	Ensure that the concentration of N-Formyl tranexamic acid does not exceed its solubility limit in the chosen solvent at the storage temperature.
Interaction with Container	In rare cases, interactions with the storage container could lead to precipitation. Consider using a different type of container material (e.g., switching from plastic to glass).

Data Summary

Table 1: Expected Stability of **N-Formyl Tranexamic Acid** in Aqueous Solution Based on Tranexamic Acid Data

Condition	Container	Duration	Temperature	Expected Potency Retention	Reference
0.9% Sodium Chloride	Ethylene/propylene copolymer plastic	90 days	Room Temperature	≥ 98%	[1]
0.9% Sodium Chloride	Ethylene/propylene copolymer plastic	90 days	Refrigerated	≥ 98%	[1]
0.9% Sodium Chloride	Type 1 borosilicate glass	180 days	Room Temperature	≥ 92%	[1] [9]
Water for Injection	Glass ampoules	12 weeks	4°C to 50°C	Stable	[2] [3]

Table 2: Compatibility of Tranexamic Acid with Antiseptic Solutions (at room temperature)

Antiseptic Solution	Concentration	Time Point	Mean Percent of Theoretical Concentration	Conclusion	Reference
0.1% Chlorhexidine Gluconate	10.0 mg/mL	0 min	102.0%	Stable	[5]
10% Povidone-Iodine	10.0 mg/mL	0 min	105.0%	Stable	[5]
3% Hydrogen Peroxide	10.0 mg/mL	0 min	103.9%	Stable	[5]
1.5% Hydrogen Peroxide	10.0 mg/mL	0 min	104.2%	Stable	[5]
0.5% Sodium Hypochlorite (Dakin's)	10.0 mg/mL	0 min	14.3%	Significant Degradation	[5]
0.5% Sodium Hypochlorite (Dakin's)	10.0 mg/mL	120 min	18.4%	Significant Degradation	[5]

Experimental Protocols

Protocol 1: Stability-Indicating HPLC Method for the Analysis of Tranexamic Acid (Adaptable for **N-Formyl Tranexamic Acid**)

This protocol is based on a validated method for tranexamic acid and may require optimization for **N-Formyl tranexamic acid**.

1. Objective: To determine the concentration and assess the stability of tranexamic acid in a solution over time and under various stress conditions.

2. Materials:

- Tranexamic acid reference standard
- High-purity water (HPLC grade)
- Methanol (HPLC grade)
- Phosphate buffer
- Orthophosphoric acid
- C18 column (e.g., Hypersil 250mm x 4.6mm, 5µm)
- HPLC system with UV detector

3. Chromatographic Conditions:

- Mobile Phase: Phosphate Buffer: Methanol (25:75 v/v), with pH adjusted to 3.5 using Orthophosphoric acid.[7]
- Flow Rate: 1 mL/min[7]
- Column: C18 Hypersil (250mm x 4.6mm, 5µm)[7]
- Detection Wavelength: 215 nm[7]
- Injection Volume: 20 µL
- Column Temperature: Ambient

4. Standard Solution Preparation:

- Prepare a stock solution of tranexamic acid in the mobile phase at a concentration of 1 mg/mL.
- Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations ranging from 25-75 µg/mL.[7]

5. Sample Preparation:

- Dilute the test solution of tranexamic acid with the mobile phase to fall within the concentration range of the standard curve.

6. Forced Degradation Studies (as per ICH guidelines):

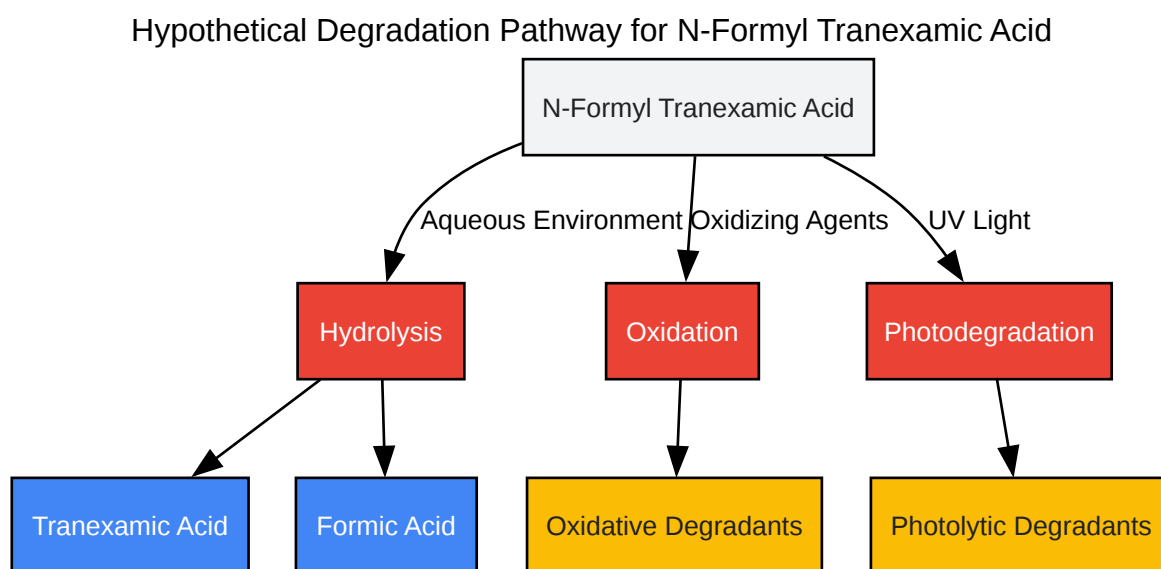
- Acid Hydrolysis: Treat the sample solution with 0.1 N HCl at room temperature for 1 hour. Neutralize with an equivalent amount of 0.1 N NaOH.[10]
- Base Hydrolysis: Treat the sample solution with 0.1 N NaOH at room temperature for 1 hour. Neutralize with an equivalent amount of 0.1 N HCl.[10]

- Oxidative Degradation: Treat the sample solution with 3% hydrogen peroxide at room temperature for a specified period.
- Thermal Degradation: Expose the solid drug or solution to heat (e.g., 60°C) for a specified duration.
- Photolytic Degradation: Expose the sample solution to UV light (e.g., 254 nm) for a specified duration.

7. Analysis:

- Inject the standard solutions to generate a calibration curve.
- Inject the prepared samples and forced degradation samples.
- Monitor for the appearance of new peaks and a decrease in the peak area of the parent compound.

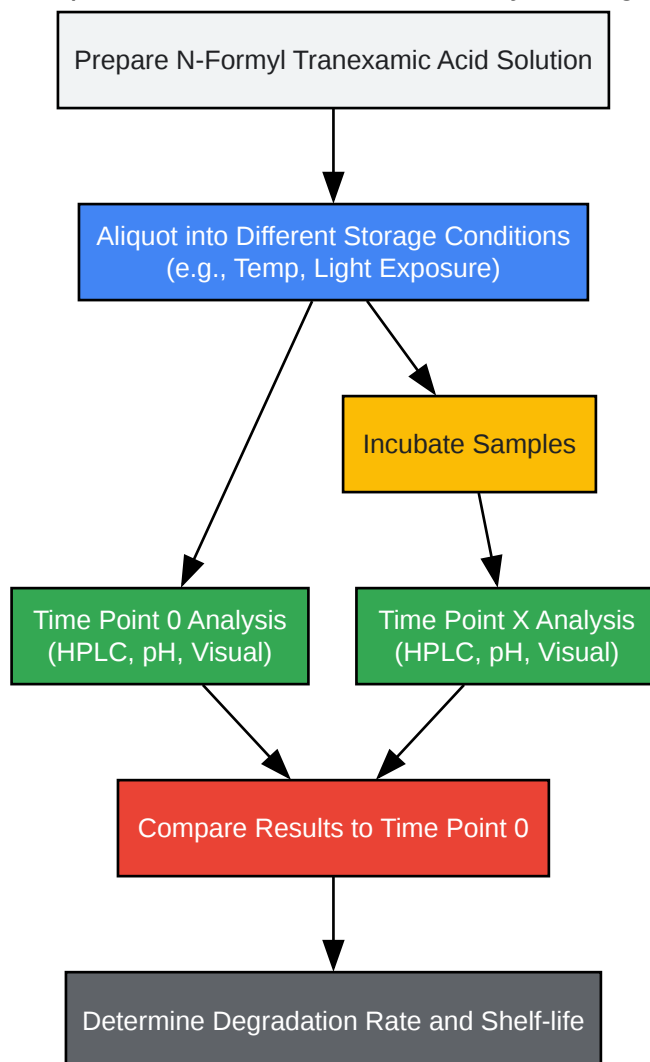
Visualizations



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Caption: Hypothetical Degradation Pathways.

Experimental Workflow for Stability Testing



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- To cite this document: BenchChem. [Optimizing N-Formyl tranexamic acid stability in aqueous solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15293070#optimizing-n-formyl-tranexamic-acid-stability-in-aqueous-solutions]

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